

Safe handling and disposal of 3-Penten-2-one

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Compound of Interest

Compound Name: 3-Penten-2-one

Cat. No.: B6273040

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This guide provides essential safety information, handling procedures, and disposal guidelines for **3-Penten-2-one**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Penten-2-one**?

A1: **3-Penten-2-one** is a flammable liquid and vapor.^{[1][2][3][4]} It is harmful if it comes into contact with the skin and may cause skin irritation.^[5] It is also known to cause serious eye irritation. Inhalation of its vapors may lead to respiratory irritation.

Q2: What personal protective equipment (PPE) is required when handling **3-Penten-2-one**?

A2: When handling **3-Penten-2-one**, it is crucial to wear appropriate personal protective equipment. This includes chemical-impermeable gloves, protective clothing, and eye/face protection. In situations with inadequate ventilation, respiratory protection is necessary.

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, immediately wash the affected area with plenty of water. Contaminated clothing should be removed and washed before reuse. If skin irritation occurs, seek medical attention. For eye contact, rinse cautiously with water for several minutes,

removing contact lenses if present and easy to do, and continue rinsing. If eye irritation persists, get medical advice.

Q4: How should I handle a spill of **3-Penten-2-one**?

A4: For a spill, first ensure the area is well-ventilated and remove all sources of ignition. Use non-sparking tools and explosion-proof equipment. Absorb the spill with an inert material and collect it for disposal in a suitable, closed container. Prevent the spill from entering drains or waterways.

Q5: What are the proper storage conditions for **3-Penten-2-one**?

A5: Store **3-Penten-2-one** in a tightly closed container in a dry, cool, and well-ventilated place. Keep it away from heat, sparks, open flames, and other ignition sources. It is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.

Q6: How do I properly dispose of **3-Penten-2-one** waste?

A6: Disposal of **3-Penten-2-one** must be in accordance with all applicable federal, state, and local environmental regulations. The material should be collected in suitable, closed containers and disposed of at an approved waste disposal plant.

Quantitative Data

Property	Value	Source
CAS Number	625-33-2	
Molecular Formula	C ₅ H ₈ O	
Molar Mass	84.12 g/mol	
Appearance	Colorless liquid	
Odor	Fruity, becoming pungent	
Boiling Point	121-124 °C	
Density	0.862 g/mL at 25 °C	
Flash Point	28 °C	

Experimental Protocols

Standard Handling Protocol

- **Preparation:** Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood. Have an emergency eyewash station and safety shower readily accessible.
- **Personal Protective Equipment (PPE):** Don the required PPE, including safety goggles with side shields or a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- **Dispensing:** When transferring **3-Penten-2-one**, use grounded and bonded containers to prevent static discharge. Use only non-sparking tools.
- **Heating:** If heating is required, use a water bath or heating mantle. Avoid open flames.
- **Post-Handling:** After handling, wash your hands thoroughly. Clean any contaminated surfaces.

Spill Response Protocol

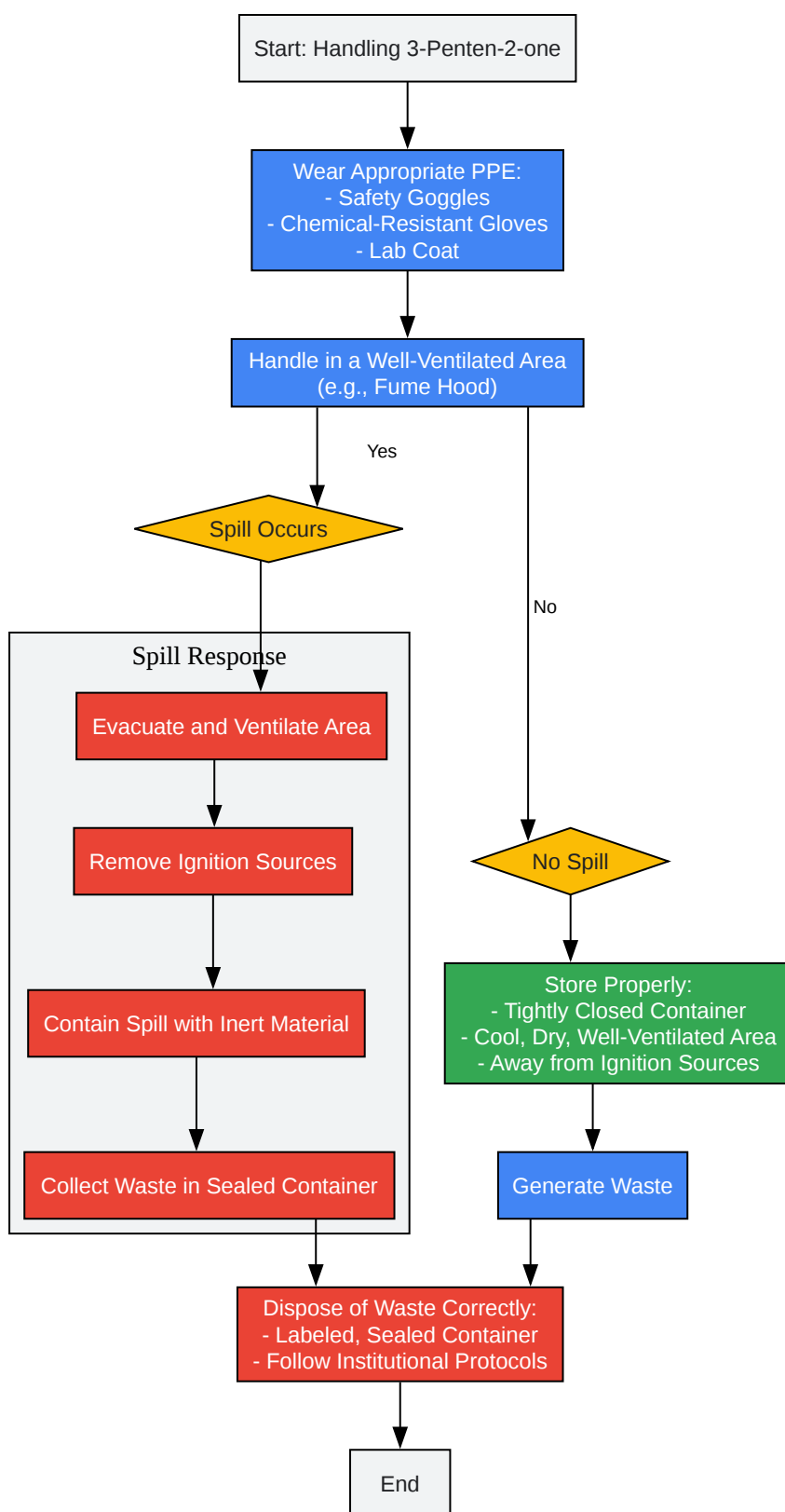
- **Evacuation and Ventilation:** In case of a spill, evacuate non-essential personnel from the area. Ensure the area is well-ventilated, and if the spill is large, work from upwind.
- **Control Ignition Sources:** Eliminate all sources of ignition, such as flames, sparks, and hot surfaces.
- **Containment:** For small spills, absorb the liquid with an inert material like vermiculite or sand. For larger spills, create a dike around the spill to prevent it from spreading.
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Protocol

- **Waste Collection:** Collect all **3-Penten-2-one** waste, including contaminated materials, in a designated, properly labeled, and sealed container.

- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**3-Penten-2-one**".
- Storage: Store the waste container in a designated hazardous waste storage area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Do not pour **3-Penten-2-one** down the drain.

Visualizations



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Caption: Workflow for the safe handling and disposal of **3-Penten-2-one**.

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